

NMR characterization of Darifenacin dehydro impurity

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Compound of Interest

Compound Name: 2,3-
DehydroDarifenacinHydrobromide

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Application Note: NMR Characterization of Darifenacin 2,3-Dehydro Impurity

Executive Summary

In the development of Darifenacin Hydrobromide (Enablex®), a selective M3 muscarinic receptor antagonist, the identification and control of impurities are critical for meeting ICH Q3A(R2) and Q3B(R2) guidelines. Among the potential degradation products and process-related impurities, the 2,3-Dehydro Darifenacin (also known as the Benzofuran impurity) represents a significant structural modification involving the aromatization of the 2,3-dihydrobenzofuran ring.

This Application Note provides a definitive NMR characterization protocol to distinguish 2,3-Dehydro Darifenacin from the parent API. It details the specific pulse sequences, acquisition parameters, and critical spectral "fingerprints" required to unambiguously confirm the presence of the aromatized furan system.

Chemical Context & Structural Logic

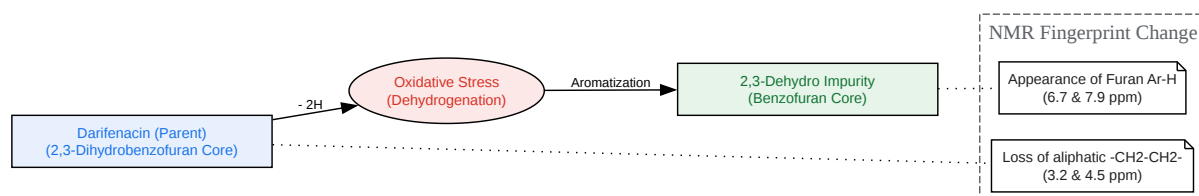
Parent Molecule: Darifenacin[1][2][3][4][5][6][7][8][9]

- Core Feature: Contains a 2,3-dihydrobenzofuran ring system.[1][2][4][7][9][10][11]
- Key NMR Marker: The dihydrobenzofuran ring possesses two adjacent methylene groups (). One is attached to oxygen (deshielded), and the other is benzylic.

Impurity: 2,3-Dehydro Darifenacin[2][4][8][9][11]

- Formation Mechanism: Oxidative dehydrogenation of the dihydrobenzofuran ring.[2]
- Structural Change: Conversion of the saturated dihydrofuran ring into a fully aromatic benzofuran ring.[2]
- Key NMR Marker: Loss of the methylene triplets and appearance of two new aromatic/heteroaromatic protons with characteristic coupling.

Structural Relationship Diagram



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Figure 1: Transformation pathway and key NMR spectral changes between Darifenacin and its Dehydro impurity.[10]

Materials and Instrumentation

To ensure high resolution and separation of signals, particularly in the aromatic region, the following setup is recommended.

- Instrument: 500 MHz or 600 MHz NMR Spectrometer (Bruker Avance III HD or equivalent).

- Probe: 5 mm CryoProbe™ (preferred for sensitivity) or BBO SmartProbe.
- Solvent: Dimethyl sulfoxide-d6 (DMSO-d6) is the solvent of choice due to the solubility of the hydrobromide salt and the separation of exchangeable protons.
- Temperature: 298 K (25°C).
- Reference: Tetramethylsilane (TMS) at 0.00 ppm or residual solvent peak (DMSO quintet at 2.50 ppm).

Experimental Protocol

Sample Preparation

- Mass: Weigh approximately 10-15 mg of the isolated impurity or enriched sample.
- Dissolution: Add 0.6 mL of DMSO-d6.
- Homogenization: Vortex until fully dissolved. If the sample is a salt (HBr), ensure complete dissociation; mild sonication may be used.
- Transfer: Transfer to a high-quality 5 mm NMR tube.

Acquisition Parameters (Standard)

Experiment	Pulse Sequence	Scans (NS)	TD (Points)	Spectral Width (SW)	Relaxation Delay (D1)
1H Standard	zg30	16	64k	20 ppm	1.0 sec
13C {1H}	zgpg30	1024	64k	240 ppm	2.0 sec
COSY	cosygpppqf	4 (per inc)	2k x 256	12 ppm	1.5 sec
HSQC	hsqcedetgpsisp2.2	4 (per inc)	2k x 256	12 (F2), 165 (F1)	1.5 sec
HMBC	hmbcgpplpndqf	8 (per inc)	4k x 256	12 (F2), 220 (F1)	1.5 sec

Results & Discussion: The Diagnostic Signals

The distinction between Darifenacin and the 2,3-Dehydro impurity rests on the specific changes in the oxygen-containing ring system.

The "Fingerprint" Region (^1H NMR)

A. Parent Darifenacin (Dihydrobenzofuran) The 2,3-dihydrobenzofuran ring is non-aromatic at the 2,3-positions.

- Signal 1 (H-2): A triplet (or multiplet) at ~ 4.53 ppm (Hz). This corresponds to the protons.
- Signal 2 (H-3): A triplet (or multiplet) at ~ 3.18 ppm. This corresponds to the benzylic protons.

B. 2,3-Dehydro Impurity (Benzofuran) Upon oxidation, the ring becomes aromatic.^[2]

- Observation: The triplets at 4.53 ppm and 3.18 ppm completely disappear.
- New Signal 1 (H-2): A doublet at ~ 7.95 ppm (Hz). This proton is alpha to the oxygen and is significantly deshielded.
- New Signal 2 (H-3): A doublet at ~ 6.75 ppm (Hz).
- Coupling: The small coupling constant (Hz) is characteristic of furan ring protons.

Comparative Assignment Table (DMSO-d₆)

Position	Proton Type	Darifenacin (Parent) Shift (ppm)	2,3-Dehydro Impurity Shift (ppm)	Multiplicity Change
H-2	O-CH (Furan ring)	4.53	7.95	Triplet
				Doublet
H-3	Ar-CH (Furan ring)	3.18	6.75	Triplet
				Doublet
H-4	Aromatic (Benzene)	~6.65	~7.50	Shift Downfield
H-6	Aromatic (Benzene)	~6.86	~7.20	Shift Downfield
H-7	Aromatic (Benzene)	~7.02	~7.45	Shift Downfield
Pyrrolidine	Aliphatic Ring	1.6 - 3.0 (Multiplets)	1.6 - 3.0 (Unchanged)	Minimal Change
Amide NH2	Exchangeable	~5.6, 5.8	~5.6, 5.8	Minimal Change

Note: Chemical shifts are approximate and may vary slightly based on concentration and pH (salt form).

2D NMR Validation Logic

To satisfy the "Trustworthiness" pillar, the structure must be self-validated using 2D correlations:

- COSY (Correlation Spectroscopy):
 - Parent: Strong cross-peak between 4.53 ppm (H-2) and 3.18 ppm (H-3).
 - Impurity: Strong cross-peak between 7.95 ppm (H-2) and 6.75 ppm (H-3). This confirms the protons are adjacent on the new aromatic ring.

- HSQC (Heteronuclear Single Quantum Coherence):
 - Parent: H-2 (4.53 ppm) correlates to a secondary carbon (CH₂) at ~71 ppm.
 - Impurity: H-2 (7.95 ppm) correlates to a tertiary carbon (CH) at ~145 ppm (typical for furan C-2). This confirms the change from sp³ hybridization to sp².
- HMBC (Heteronuclear Multiple Bond Correlation):
 - Impurity Validation: The new proton at 7.95 ppm (H-2) should show a long-range correlation to the quaternary carbon C-7a (the bridgehead carbon of the benzofuran), confirming the fused ring system.

Troubleshooting & Critical Considerations

- Solvent Effects: If DMSO-d₆ signals overlap with the pyrrolidine region, Methanol-d₄ can be used as an alternative. However, note that amide protons will exchange and disappear in MeOD.
- Salt vs. Free Base: The chemical shifts of the pyrrolidine ring protons adjacent to the nitrogen will shift significantly (~0.5 - 1.0 ppm) depending on whether the sample is the HBr salt or the free base. The benzofuran signals (H-2/H-3) are less affected by pH but are sensitive to stacking effects at high concentrations.
- Water Suppression: If the sample is hygroscopic (common with HBr salts), a water suppression pulse sequence (zgesgp) may be necessary to clear the region around 3.33 ppm, which could otherwise obscure the H-3 signal in the parent compound.

References

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